

# Technical Guide to the Health and Safety of 1,3-Dioxolane-4-methanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Dioxolane-4-methanol

Cat. No.: B150769

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides comprehensive health and safety information for **1,3-Dioxolane-4-methanol** (CAS No. 5464-28-8). It is intended for laboratory personnel, including researchers, scientists, and drug development professionals who may handle this compound. This document consolidates critical data on its physical and chemical properties, toxicological profile, hazard classifications, and recommended safety protocols. Detailed procedures for handling, storage, emergency response, and waste disposal are outlined to ensure a safe laboratory environment.

## Chemical Identification and Properties

**1,3-Dioxolane-4-methanol** is an organic heterocyclic compound. It presents as a colorless to pale yellow, moderately viscous liquid with a faint, sweet odor.<sup>[1]</sup> Its hygroscopic nature means it readily absorbs moisture from the air.<sup>[1]</sup> It is primarily used as a solvent, a stabilizer, and as an intermediate in polymer synthesis.<sup>[1]</sup>

## Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **1,3-Dioxolane-4-methanol**.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molar Mass	104.10 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	5464-28-8	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Odor	Faint, slightly sweet	<a href="#">[1]</a>
Density	1.203 g/mL at 25°C	<a href="#">[2]</a>
Boiling Point	192-193°C	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.451	<a href="#">[2]</a>
Water Solubility	Soluble	<a href="#">[1]</a>
Other Solubilities	Soluble in alcohol and chloroform	<a href="#">[1]</a>

## Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1,3-Dioxolane-4-methanol** is classified as a warning-level hazard.[\[4\]](#)

## GHS Hazard Summary

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin				
Corrosion/Irritation	2	Irritant	Warning	H315: Causes skin irritation
Serious Eye				
Damage/Eye Irritation	2A	Irritant	Warning	H319: Causes serious eye irritation
Specific Target				
Organ Toxicity (Single Exposure);	3	Irritant	Warning	H335: May cause respiratory irritation
Respiratory Tract Irritation				

Source: European Chemicals Agency (ECHA) C&L Inventory[4]

## Toxicological Information

The toxicological data for **1,3-Dioxolane-4-methanol** is limited.[1] Acute exposure may cause irritation to the skin, eyes, and respiratory system.[1][4]

## Summary of Acute Toxicity

Route of Exposure	Effect	Observations
Inhalation	May cause respiratory irritation. <a href="#">[4]</a>	Symptoms may include coughing and shortness of breath.
Skin Contact	Causes skin irritation. <a href="#">[4]</a>	Prolonged contact can lead to defatting of the skin and dermatitis. <a href="#">[1]</a>
Eye Contact	Causes serious eye irritation. <a href="#">[3]</a> <a href="#">[4]</a>	Symptoms include redness, pain, and watering.
Ingestion	May cause gastrointestinal discomfort.	Ingestion may lead to nausea and dizziness. <a href="#">[1]</a>
Intraperitoneal	Mildly toxic by intraperitoneal routes. <a href="#">[1]</a>	-

## Chronic Exposure and Other Hazards

- Carcinogenicity: There is currently no strong evidence of carcinogenicity according to classifications by the International Agency for Research on Cancer (IARC) or the U.S. Environmental Protection Agency (EPA).[\[1\]](#)
- Reproductive Toxicity: It is listed as an experimental teratogen with other experimental reproductive effects noted.[\[1\]](#)

## Experimental Protocols for Toxicological Assessment

The toxicological profile of a chemical is often determined using standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. The following protocols are relevant to the hazards identified for similar compounds.

- OECD Test Guideline 402: Acute Dermal Toxicity
  - Methodology: This test assesses the potential hazards from short-term dermal exposure. [\[5\]](#) A single dose of the substance is applied uniformly over a shaved area of the skin

(approximately 10% of the body surface) of a rodent, typically for 24 hours.[5][6] Animals are observed for at least 14 days for signs of toxicity and mortality.[5] A gross necropsy is performed at the end of the study.[5] The test can be conducted as a limit test to determine low toxicity or as a full test with multiple dose levels to establish a dose-response relationship.[5]

- OECD Test Guideline 404: Acute Dermal Irritation/Corrosion
  - Methodology: This guideline evaluates localized skin effects.[7] The substance (0.5 mL of liquid or 0.5 g of solid) is applied in a single dose to a small skin area (approx. 6 cm<sup>2</sup>) on a test animal, usually an albino rabbit.[2][7] The exposure period is typically 4 hours.[2][7] The skin is then observed for signs of erythema (redness) and edema (swelling) for up to 14 days to assess the reversibility of any effects.[2][7]
- OECD Test Guideline 405: Acute Eye Irritation/Corrosion
  - Methodology: This test assesses the potential for a substance to cause eye damage.[3] A single dose is applied into the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control.[3][8] The eyes are examined at specific intervals (1, 24, 48, and 72 hours) for lesions of the cornea, iris, and conjunctiva.[3][8] The study duration is sufficient to evaluate the reversibility of effects, up to 21 days.[3] The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[9]
- OECD Test Guideline 406: Skin Sensitization
  - Methodology: This protocol determines if a substance can cause an allergic skin reaction.[4] The two primary methods are the Guinea Pig Maximization Test (GPMT) and the Buehler Test.[1][10] Both involve an initial "induction" exposure, followed by a rest period of 10-14 days, and then a "challenge" exposure.[10][11] The skin is then observed for allergic reactions like erythema and edema.[4] The GPMT uses an adjuvant to enhance the immune response and is considered more sensitive.[10]

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always show the Safety Data Sheet (SDS) to attending medical personnel.

Exposure Route	First Aid Protocol
General Advice	Seek immediate medical attention if symptoms persist or in case of doubt.
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Keep the person warm and at rest. Get medical attention as soon as possible.[6]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. If irritation persists after washing, seek medical attention.[6]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately.[6]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Laboratory Safety Protocols

### Handling and Storage

- **Handling:** Handle in accordance with good industrial hygiene and safety practices.[10] Wash hands thoroughly after handling and before breaks.[3] Avoid contact with skin, eyes, and clothing, and avoid breathing vapor or mist.[1] Use only in a well-ventilated area, preferably within a certified chemical fume hood.[12]
- **Storage:** Store in a cool, dry, and well-ventilated place.[1] Keep the container tightly closed when not in use.[1] Store away from incompatible materials such as strong oxidizing agents

and acids.[10]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[8] Wear a lab coat, and ensure it is buttoned and sleeves are of sufficient length.[12]
- Respiratory Protection: If engineering controls (like a fume hood) are not sufficient, use a NIOSH-approved respirator.

## Emergency and Spill Procedures

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: When heated to decomposition, it may emit acrid smoke and fumes.[1] Thermal decomposition can release irritating gases and vapors like carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[10] Containers may explode when heated.[10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10]

### Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas.[5] Remove all sources of ignition.[10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, universal binder).[\[10\]](#) Collect the material and place it in a suitable, closed container for disposal.

## Workflow and Logic Diagrams

The following diagrams illustrate standardized workflows for emergency response and first aid in a laboratory setting.

Figure 1: General Chemical Spill Response Workflow

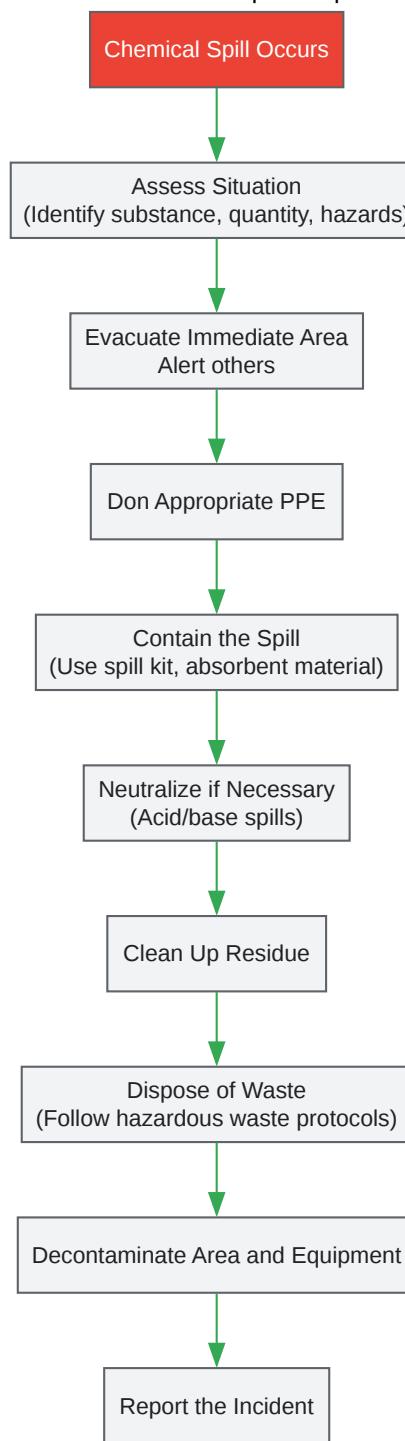
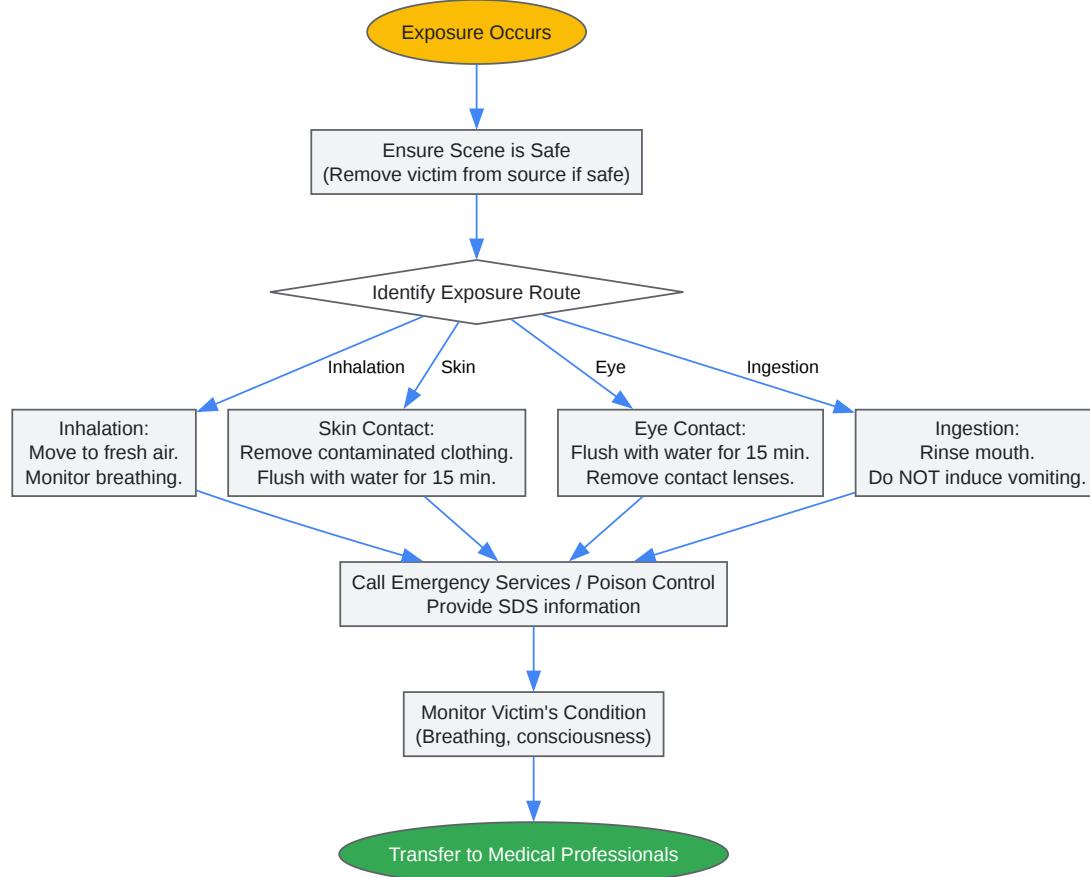


Figure 2: First Aid Decision Workflow for Chemical Exposure

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- To cite this document: BenchChem. [Technical Guide to the Health and Safety of 1,3-Dioxolane-4-methanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b150769#health-and-safety-information-for-1-3-dioxolane-4-methanol>

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